In vitro assay protocol using 3-Benzylmorpholine hydrochloride

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Compound of Interest

Compound Name:	*3-Benzylmorpholine hydrochloride*
CAS No.:	*1172897-29-8*
Cat. No.:	*B1287043*

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Application Note: Pharmacological Profiling of **3-Benzylmorpholine Hydrochloride**

Executive Summary

This application note details the in vitro evaluation of **3-Benzylmorpholine hydrochloride** (CAS: 1432677-48-5), a privileged scaffold in medicinal chemistry often utilized in the design of monoamine reuptake inhibitors, RORγt agonists, and EZH2 inhibitors.

While the morpholine ring is generally considered a metabolically stable bioisostere for piperazine, the addition of a benzyl group at the C3 position introduces specific metabolic liabilities (benzylic hydroxylation) and lipophilic toxicity risks. This guide provides two validated protocols—Microsomal Metabolic Stability and HepG2 Cytotoxicity—to establish the early-stage safety and pharmacokinetic profile of this compound.

Physicochemical Preparation & Handling

Expert Insight: 3-Benzylmorpholine is supplied as a hydrochloride (HCl) salt. This improves shelf stability but significantly alters solution behavior compared to the free base.

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- Molecular Weight: ~213.7 g/mol (HCl salt) vs. ~177.2 g/mol (Free base). Note: Always correct for the salt factor (1.20) when calculating molarity.
- Solubility Profile:
  - Water: Highly soluble (>50 mM). However, dissolving the HCl salt in unbuffered water will drop the pH to ~4.0–5.0, potentially affecting cellular assays.
  - DMSO: Soluble (>100 mM). Recommended for stock solutions to ensure consistency across lipophilic compound libraries.

Preparation Protocol:

- Stock Solution (10 mM): Dissolve 2.14 mg of 3-Benzylmorpholine HCl in 1 mL of anhydrous DMSO. Vortex for 30 seconds.
- Working Solution: Dilute stock 1:1000 in PBS (pH 7.4) immediately prior to use.
  - Critical Step: Verify pH is 7.4. The buffering capacity of PBS is usually sufficient to neutralize the HCl at this dilution, but verification prevents assay drift.

Protocol A: Microsomal Metabolic Stability Assay

Rationale: The benzyl group at the C3 position is a "soft spot" for Cytochrome P450 (CYP)-mediated metabolism, specifically benzylic hydroxylation. This assay determines the Intrinsic Clearance (

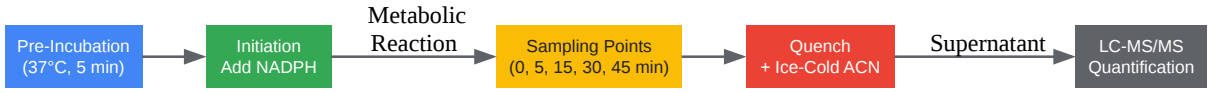
) to predict in vivo half-life.

Materials

- Test System: Pooled Human Liver Microsomes (HLM), 20 mg/mL protein.
- Cofactor: NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Quench Solution: Ice-cold Acetonitrile (ACN) containing 200 nM Warfarin (Internal Standard).

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Experimental Workflow



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Figure 1: Step-wise workflow for the metabolic stability assessment.

Step-by-Step Procedure

- Master Mix Preparation: Prepare a solution containing HLM (0.5 mg/mL final conc.) and 3-Benzylmorpholine HCl (1 µM final conc.) in Phosphate Buffer.
  - Why 1 µM? This concentration is below the

    for most CYPs, ensuring linear kinetics (first-order conditions).
- Pre-incubation: Warm the Master Mix at 37°C for 5 minutes.
- Initiation: Add the NADPH regenerating system to start the reaction.
- Sampling: At

  minutes, remove 50 µL aliquots.
- Quenching: Immediately transfer aliquot into 150 µL of ice-cold Quench Solution. Vortex and centrifuge at 4000g for 10 minutes.
- Analysis: Inject supernatant into LC-MS/MS monitoring the parent ion

  .

Data Analysis & Acceptance Criteria

Calculate the slope (

) of the natural log of remaining percentage vs. time.

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Parameter	Formula	Interpretation
Half-life ( )		Time for 50% degradation.
Intrinsic Clearance ( )		Measure of enzymatic efficiency.

- High Stability:

  min.

- Low Stability:

  min (Likely requires structural modification of the benzyl ring).

Protocol B: In Vitro Cytotoxicity (HepG2 MTT Assay)

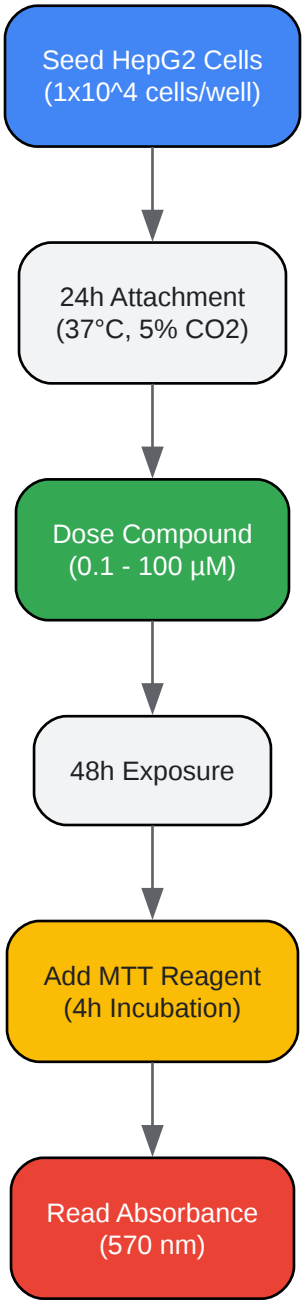
Rationale: Morpholine derivatives can exhibit off-target hepatotoxicity. This assay uses the metabolic competence of HepG2 cells to detect toxic metabolites formed from the 3-benzylmorpholine scaffold.

Materials

- Cell Line: HepG2 (Human hepatocellular carcinoma).[1]
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), 5 mg/mL in PBS.
- Solubilizer: DMSO.[1]

Experimental Workflow

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Figure 2: High-throughput cytotoxicity screening workflow.

Step-by-Step Procedure

- Seeding: Plate HepG2 cells (10,000 cells/well) in a 96-well plate. Incubate for 24 hours to allow attachment.

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- Dosing: Remove media. Add fresh media containing 3-Benzylmorpholine HCl at serially diluted concentrations (e.g., 0.1, 1, 10, 50, 100 µM).
  - Control: Vehicle control (0.1% DMSO) and Positive Control (e.g., 10 µM Doxorubicin).
- Exposure: Incubate for 48 hours at 37°C, 5% CO2.
- MTT Addition: Add 20 µL of MTT stock to each well. Incubate for 3–4 hours until purple formazan crystals form.
- Solubilization: Aspirate media carefully. Add 100 µL DMSO to dissolve crystals.
- Measurement: Read absorbance at 570 nm (reference 630 nm).

Data Interpretation

- Calculation: Use non-linear regression (Sigmoidal dose-response) to determine the concentration lethal to 50% of cells.
- Safety Margin: An

  is generally considered "low cytotoxicity" for early hit-to-lead compounds.

References

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